Solubility Profile & Process Development: 4-(Ethoxycarbonyl)picolinic Acid[1]

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Compound of Interest

Compound Name:	*4-(Ethoxycarbonyl)picolinic acid*
CAS No.:	*21908-14-5*
Cat. No.:	*B3252732*

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Executive Summary

4-(Ethoxycarbonyl)picolinic acid (also known as 4-ethyl hydrogen pyridine-2,4-dicarboxylate) is a critical heterocyclic scaffold in medicinal chemistry, serving as a precursor for kinase inhibitors (e.g., Sorafenib analogs) and metallo-organic frameworks (MOFs).

Its solubility behavior is governed by its amphiphilic and zwitterionic potential.[1] Unlike its symmetrical diester counterparts (highly lipophilic) or the parent dicarboxylic acid (highly hydrophilic/high melting), this mono-ester occupies a "middle ground" of polarity.[1] This guide provides a technical roadmap for researchers to predict, measure, and exploit these solubility characteristics for synthesis and purification.

Physicochemical Characterization

Understanding the molecular drivers of solubility is prerequisite to solvent selection.[1]

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Property	Value / Descriptor	Significance
CAS Number	21908-14-5	Unique Identifier
Molecular Formula	$C_9H_9NO_4$	MW: 195.17 g/mol
Physical State	Solid (Crystalline)	High lattice energy requires polar solvents for disruption.[1]
pKa (Acid)	~2.5 – 3.0 (Estimated)	The C2-carboxylic acid is acidified by the electron-deficient pyridine ring.[1]
pKa (Base)	~2.0 – 2.5 (Estimated)	The pyridine nitrogen is weakly basic due to electron-withdrawing ester/acid groups.[1]
LogP (Calc)	~0.9 – 1.2	Moderately lipophilic; suggests good solubility in alcohols and polar aprotic solvents.[1]
H-Bond Donors	1 (-COOH)	Capable of dimerization in non-polar solvents.[1]
H-Bond Acceptors	4 (N, C=O, -O-)	High affinity for protic solvents (Water, MeOH).

Solubility Landscape & Solvent Screening

The solubility of **4-(Ethoxycarbonyl)picolinic acid** is non-linear across solvent polarity due to its ability to exist as a neutral molecule, a zwitterion, or an ion pair depending on the solvent's dielectric constant and proton availability.[1]

Predicted Solubility Classes

Based on structural analogs (Picolinic acid and Diethyl 2,4-pyridinedicarboxylate), the following solubility profile is established:

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Solvent Class	Representative Solvents	Solubility Prediction	Mechanism / Application
Polar Aprotic	DMSO, DMF, NMP	High (>100 mg/mL)	Disrupts intermolecular H-bonds; ideal for reaction media.[1]
Polar Protic	Methanol, Ethanol	Moderate-High	Solvation via H-bonding.[1] Solubility increases significantly with T (>40°C).[1]
Chlorinated	DCM, Chloroform	Low-Moderate	Soluble enough for extraction, but poor for crystallization.
Esters/Ketones	Ethyl Acetate, Acetone	Low	Often used as anti-solvents to precipitate the compound from alcohols.[1]
Hydrocarbons	Hexane, Toluene	Insoluble	Strictly used as anti-solvents or for washing filter cakes.[1]
Aqueous	Water (pH dependent)	Variable	Low at pH 2-3 (Isoelectric); High at pH >5 (Anionic form).[1]

The "Goldilocks" Purification Strategy

In synthetic workflows, this compound is often generated via partial hydrolysis of the diethyl ester.[1] Solubility differences are exploited for purification:

- Diethyl Ester: Soluble in Hexane/EtOAc.[1]
- Di-acid: Insoluble in organics; soluble in water.[1]

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- Mono-ester (Target): Soluble in hot Ethanol; precipitates on cooling or addition of Hexane.[1]

Experimental Protocols

As a Senior Scientist, you must validate these predictions empirically. Use the following protocols to generate thermodynamic solubility data.

Protocol A: Equilibrium Solubility (Shake-Flask Method)

Standard method for generating solubility curves (e.g., for Apelblat modeling).

Materials:

- Excess solid **4-(Ethoxycarbonyl)picolinic acid** (>500 mg).[1]
- Solvent of choice (HPLC grade).[1]
- Thermostated shaker bath (Control ±0.1°C).
- Syringe filters (0.45 µm PTFE).[1]

Workflow:

- Saturation: Add excess solid to 10 mL solvent in a sealed vial.
- Equilibration: Agitate at fixed temperature (e.g., 25°C, 30°C, 35°C) for 24–48 hours. Note: Check for polymorphic transitions (DSC) if solid changes appearance.[1]
- Sampling: Stop agitation; allow settling for 1 hour. Withdraw supernatant.
- Filtration: Rapidly filter into a pre-weighed vessel (or dilution vial) to prevent precipitation.[1]
- Quantification:
  - Gravimetric: Evaporate solvent and weigh residue (High concentrations).[1]
  - HPLC-UV: Dilute and analyze against a standard curve (Low concentrations).[1]

Protocol B: HPLC Quantification Method

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Required for precise solubility determination in complex matrices.[1]

- Column: C18 Reverse Phase (e.g., Agilent Zorbax SB-C18, 4.6 x 150 mm, 5 µm).
- Mobile Phase A: Water + 0.1% Formic Acid (Suppresses ionization of -COOH).[1]
- Mobile Phase B: Acetonitrile.[1]
- Gradient: 5% B to 95% B over 10 min.
- Detection: UV @ 254 nm (Pyridine ring absorption).[1]
- Flow Rate: 1.0 mL/min.[1]

Process Visualization: Solubility Determination Workflow

The following diagram outlines the decision logic for solubility screening and data fitting.

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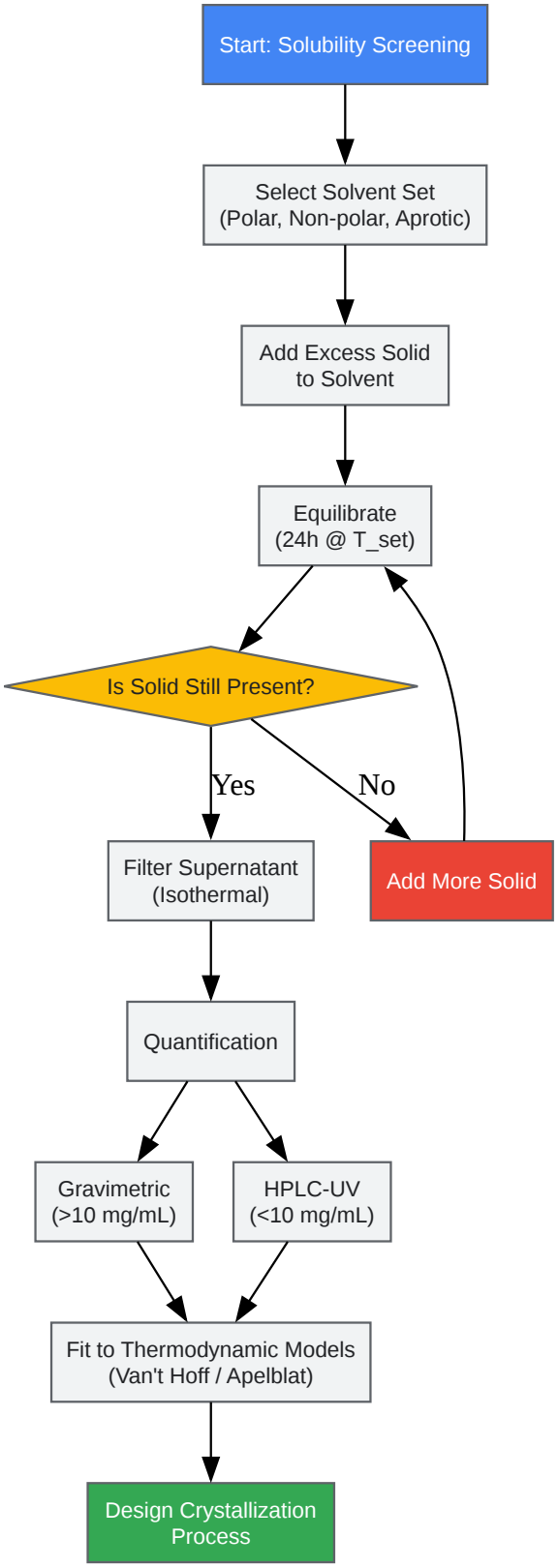

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Caption: Logical workflow for determining thermodynamic solubility and applying data to process design.

Thermodynamic Modeling

To extrapolate solubility data to other temperatures (critical for cooling crystallization), fit your experimental data (

, mole fraction solubility) to the Modified Apelblat Equation:

Where:

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  is absolute temperature (Kelvin).[2]
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  are empirical constants derived from regression analysis.
- A positive enthalpy of solution (ngcontent-ng-c2699131324="" _nghost-ng-c2339441298="" class="inline ng-star-inserted">

) indicates endothermic dissolution, confirming that solubility increases with temperature—a prerequisite for cooling crystallization.

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